

Application Note: Regioselective Sulfonation of 4-Hydroxypyridine

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Compound of Interest

Compound Name: 4-Hydroxypyridine-3-sulfonamide

CAS No.: 182556-17-8

Cat. No.: B065461

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Abstract & Scope

This guide details the protocol for the regioselective ring sulfonation of 4-hydroxypyridine (4-HP) to synthesize 4-hydroxypyridine-3-sulfonic acid (CAS: 51498-37-4). This compound is a critical scaffold in medicinal chemistry, most notably serving as the key intermediate for the loop diuretic Torasemide.

Unlike simple benzenoid systems, pyridine rings are electron-deficient and resistant to electrophilic aromatic substitution (SEAr). However, the presence of the electron-donating hydroxyl group (existing in equilibrium with the 4-pyridone tautomer) activates the 3-position. This protocol utilizes a high-temperature fuming sulfuric acid (oleum) method catalyzed by mercury(II) sulfate to overcome the kinetic barrier of the deactivated ring.

Key Applications:

- Synthesis of Torasemide and related sulfonylurea diuretics.
- Preparation of 4-chloro-3-pyridinesulfonyl chloride (via subsequent chlorination).

- Functionalization of pyridine scaffolds for fragment-based drug discovery (FBDD).

Scientific Foundation & Mechanism

Tautomerism and Reactivity

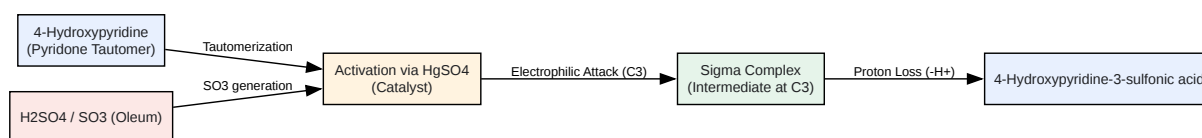
4-Hydroxypyridine exists in a tautomeric equilibrium between the 4-pyridinol (aromatic) and 4-pyridone (non-aromatic, dominant in solution) forms.

- Electrophilic Attack: The reaction proceeds via the 4-pyridinol tautomer or its protonated species. The hydroxyl group at C4 is a strong ortho,para-director.
- Regioselectivity: The nitrogen atom deactivates the ring, particularly at the C2/C6 positions (inductive withdrawal). The C3 position is activated by the adjacent hydroxyl group (ortho-direction) and is less deactivated by the nitrogen than the C2 position. Consequently, sulfonation occurs exclusively at C3.

Reaction Mechanism (Graphviz Visualization)

The reaction follows a standard SEAr mechanism, but requires harsh conditions (Oleum/HgSO₄/230°C) to generate the potent electrophile (

) and overcome the ring's passivity.



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Experimental Protocol: Ring Sulfonation (C-S Bond Formation)

Method: High-Temperature Oleum Sulfonation with Hg(II) Catalysis Target Product: 4-Hydroxypyridine-3-sulfonic acid Scale: 0.4 mol (Prep Scale)

Reagents & Equipment

Reagent	Specification	Quantity	Role
4-Hydroxypyridine	98% Purity	38.0 g (0.4 mol)	Substrate
Fuming Sulfuric Acid (Oleum)	20% free	120 mL	Reagent/Solvent
Mercury(II) Sulfate	98%	1.90 g (6.4 mmol)	Catalyst
Industrial Ethanol	95%+	360 mL	Precipitation
Water	Deionized	As needed	Workup

Equipment:

- 500 mL 3-neck round-bottom flask (Heavy-walled).
- Mechanical overhead stirrer (Magnetic stirring may fail due to viscosity).
- Reflux condenser with drying tube ().
- High-temperature oil bath (capable of 250°C) or heating mantle.
- Calibrated thermometer (internal probe).

Safety Directives (Critical)

- **Oleum Hazard:** Oleum reacts violently with water and causes severe burns. Use only in a functioning fume hood. Wear butyl rubber gloves, face shield, and acid-resistant apron.
- **Mercury Hazard:**

is highly toxic and cumulative. All waste must be segregated into "Mercury Waste" streams. Do not mix with general organic waste.
- **Thermal Hazard:** The reaction runs at ~230°C. Ensure glassware is free of star cracks to prevent failure under thermal stress.

Step-by-Step Procedure

Phase 1: Reaction Setup

- **Setup:** Assemble the 3-neck flask with the mechanical stirrer, thermometer, and condenser. Place in the oil bath (heat off).
- **Acid Charge:** Carefully charge 120 mL of 20% Oleum into the flask.
- **Catalyst Addition:** Add 1.90 g of Mercury(II) Sulfate. Stir at room temperature for 15 minutes to ensure dispersion.
- **Substrate Addition:** Cool the flask slightly (ice bath optional) if the oleum is warm. Add 38.0 g of 4-Hydroxypyridine portion-wise over 20 minutes.
 - **Note:** The reaction is exothermic; maintain internal temperature $< 50^{\circ}\text{C}$ during addition to prevent uncontrolled boiling.

Phase 2: High-Temperature Sulfonation

- **Heating Ramp:** Slowly heat the mixture to $190^{\circ}\text{C} - 230^{\circ}\text{C}$.
 - **Observation:** The mixture will darken.[\[1\]](#) Ensure stirring is consistent.
- **Reaction:** Maintain temperature at $220^{\circ}\text{C} \pm 10^{\circ}\text{C}$ for 10–12 hours.
 - **Monitoring:** TLC is difficult due to the polarity of the sulfonic acid. Reaction progress is usually determined by time or by taking a small aliquot, quenching in water, and checking by HPLC (C18 column, acidic mobile phase).

Phase 3: Workup & Isolation[\[2\]](#)

- **Cooling:** Allow the reaction mixture to cool to approximately 80°C . Do not allow it to solidify completely.
- **Quenching:** Slowly pour the hot reaction mixture into a beaker containing 360 mL of Industrial Ethanol (or a water/ethanol mix) with vigorous stirring.
 - **Caution:** This step is extremely exothermic. Add the acid stream slowly.[\[3\]](#)[\[4\]](#)

- Crystallization: Cool the resulting slurry in an ice bath (0–5°C) for 1 hour. The sulfonic acid product will precipitate as a white/off-white solid.
- Filtration: Filter the solid using a sintered glass funnel.
- Washing: Wash the filter cake with cold ethanol (2 x 50 mL) to remove residual sulfuric acid.
- Drying: Dry the solid under vacuum at 60°C for 12 hours.

Expected Yield: 65% – 75% (approx. 45–50 g) Appearance: White to pale beige crystalline solid.

Analytical Validation

Technique	Expected Signal/Result	Interpretation
Melting Point	> 300°C (dec)	High MP characteristic of zwitterionic sulfonic acids.
MS (ESI+)	m/z = 176.0 [M+H] ⁺	Confirms molecular weight (175.16 g/mol).
¹ H NMR (DMSO-d ₆)	12.0 (br s, OH/SO ₃ H)	Exchangeable protons.
8.60 (d, J=1.5 Hz, 1H)	H-2: Deshielded singlet/doublet (alpha to N, ortho to SO ₃ H).	
7.80 (dd, 1H)	H-6: Alpha to N.	
6.90 (d, 1H)	H-5: Ortho to OH, shielded.	

Supplementary Protocol: O-Sulfonylation (Triflation)

For researchers intending to convert the hydroxyl group into a leaving group (e.g., for Suzuki couplings) rather than ring sulfonation.

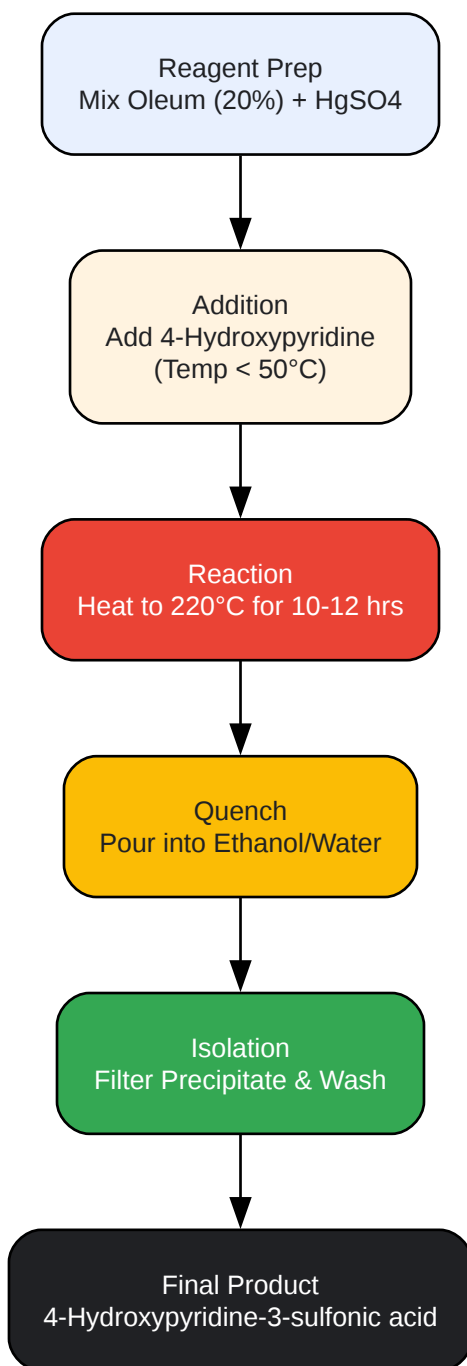
Objective: Synthesis of 4-Pyridyl Triflate (4-pyridinyl trifluoromethanesulfonate).

- Reagents: 4-Hydroxypyridine (1.0 eq), Pyridine (solvent/base), Triflic Anhydride (, 1.2 eq).
- Procedure:
 - Dissolve 4-HP in dry Pyridine/DCM (1:1) at 0°C under .
 - Add dropwise over 30 mins.
 - Stir at 0°C -> RT for 4 hours.
 - Workup: Quench with water, extract into DCM, wash with dilute HCl (to remove pyridine), dry, and concentrate.
- Outcome: The product is the O-sulfonated ester, not the ring sulfonic acid.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete reaction time or low temperature.	Ensure internal temp reaches >200°C. The ring is highly deactivated; 150°C is often insufficient.
Black Tar Formation	Charring due to rapid heating.	Ramp temperature slowly (50°C/hour). Ensure efficient stirring.
Product Not Precipitating	Too much solvent in workup or high acid solubility.	Reduce ethanol volume. Add diethyl ether to induce precipitation if using pure ethanol.
Mercury Contamination	Inefficient washing.	Ensure thorough washing of the filter cake. Consider recrystallization from water if high purity is required. [2]

Workflow Diagram



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References

- Synthesis of Torasemide Intermediates: Zhu, Y., et al. "Synthesis and Characterization of Related Substances of Torasemide." Thieme Connect, 2021.

- Industrial Protocol for Pyridine Sulfonation: McElvain, S. M., & Goese, M. A.^[1] "The Sulfonation of Pyridine and the Picolines."^[5]^[1] Journal of the American Chemical Society, 1943, 65(11), 2233–2236.
- Product Characterization Data: ChemicalBook Database. "4-Hydroxypyridine-3-sulfonic acid (CAS 51498-37-4) Properties and Suppliers."
- Alternative Chlorosulfonic Methods (General Reference): BenchChem Application Notes. "Protocol for the Sulfonation of 4-Aminopyridine."^[2]^[6] (Analogous chemistry for electron-rich pyridines).

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